

# Personal protective equipment for handling 1-Chloro-2-methylpropane

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## Compound of Interest

Compound Name: 1-Chloro-2-methylpropane

Cat. No.: B167039

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## Essential Safety and Handling Guide for 1-Chloro-2-methylpropane

This guide provides critical safety and logistical information for the handling and disposal of **1-Chloro-2-methylpropane** (also known as isobutyl chloride). Adherence to these procedures is essential for ensuring laboratory safety.

## Physical and Chemical Properties

Understanding the properties of **1-Chloro-2-methylpropane** is the first step in safe handling. It is a highly flammable, colorless liquid with a strong odor.<sup>[1]</sup>

Property	Value
Synonyms	Isobutyl chloride, Propane, 1-chloro-2-methyl-
CAS Number	513-36-0
Molecular Formula	C <sub>4</sub> H <sub>9</sub> Cl
Molecular Weight	92.57 g/mol
Appearance	Colorless liquid[1]
Boiling Point	68 - 69 °C (154.4 - 156.2 °F)[1]
Melting Point	-131 °C (-203.8 °F)[1]
Flash Point	-7 °C (19.4 °F)[1]
Vapor Pressure	120 mmHg @ 20 °C[1]
Solubility	Insoluble in water[1]

## Hazard Identification and Exposure Limits

**1-Chloro-2-methylpropane** is classified as a highly flammable liquid and vapor.[1][2] Vapors can form explosive mixtures with air.[2][3] While it may cause skin, eye, and respiratory tract irritation, there are currently no established occupational exposure limits (e.g., PEL, TLV) for this chemical.[4][5] Therefore, exposure should be minimized as much as practically possible.

Hazard Statement	GHS Classification
H225	Highly flammable liquid and vapour[2][6]

## Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted before handling **1-Chloro-2-methylpropane** to determine the appropriate level of PPE. The following are general guidelines.

## Engineering Controls

The primary line of defense is to handle this chemical in a well-ventilated area.[1][3]

- Chemical Fume Hood: All work with **1-Chloro-2-methylpropane** should be conducted inside a properly functioning chemical fume hood.[4]
- Grounding: To prevent ignition from static electricity, all metal parts of equipment must be grounded.[1][6] Use explosion-proof electrical and ventilating equipment.[1]

## Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended for short-term use). Viton® (fluorinated rubber) gloves for longer-term use.[4]	Protects against skin contact and absorption.[7] Change gloves immediately if they become contaminated.[4]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles.[4] A face shield may be required if there is a significant splash hazard.	Prevents eye contact with liquid or vapor.
Skin & Body Protection	Laboratory coat.[4] Flame-retardant, antistatic protective clothing for larger quantities.[2]	Protects skin from splashes and contamination of personal clothing.
Respiratory Protection	Required when vapors or aerosols are generated, or if ventilation is inadequate. Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[2]	Prevents inhalation of harmful vapors.[7] A respiratory protection program, including training and fit-testing, is required for respirator use.[7]

## Experimental Protocol: Donning and Doffing PPE

Donning (Putting On) Sequence:

- Hand Hygiene: Wash and dry hands thoroughly.

- Lab Coat: Put on the lab coat and fasten it completely.
- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye and Face Protection: Put on safety goggles or glasses. If required, place the face shield over the goggles.
- Gloves: Put on the first pair of gloves. If double-gloving, put the second pair on over the first, ensuring the cuffs of the lab coat are tucked into the outer glove.

#### Doffing (Taking Off) Sequence:

- Gloves: Remove the outer pair of gloves first (if double-gloving) by peeling them off without touching the outside. Then, remove the inner pair using the same technique.
- Lab Coat: Unfasten the lab coat and remove it by rolling it down from the shoulders, keeping the contaminated outer surface away from your body.
- Eye and Face Protection: Remove the face shield (if used), followed by the safety goggles, handling them by the sides.
- Respirator (if required): Remove the respirator without touching the front.
- Hand Hygiene: Wash hands thoroughly with soap and water.

## Operational and Disposal Plans

### Handling and Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[6\]](#) No smoking in the area.[\[1\]](#)[\[6\]](#)
- The recommended storage temperature is between 2-8°C to maintain stability.[\[3\]](#)
- Incompatible with strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)

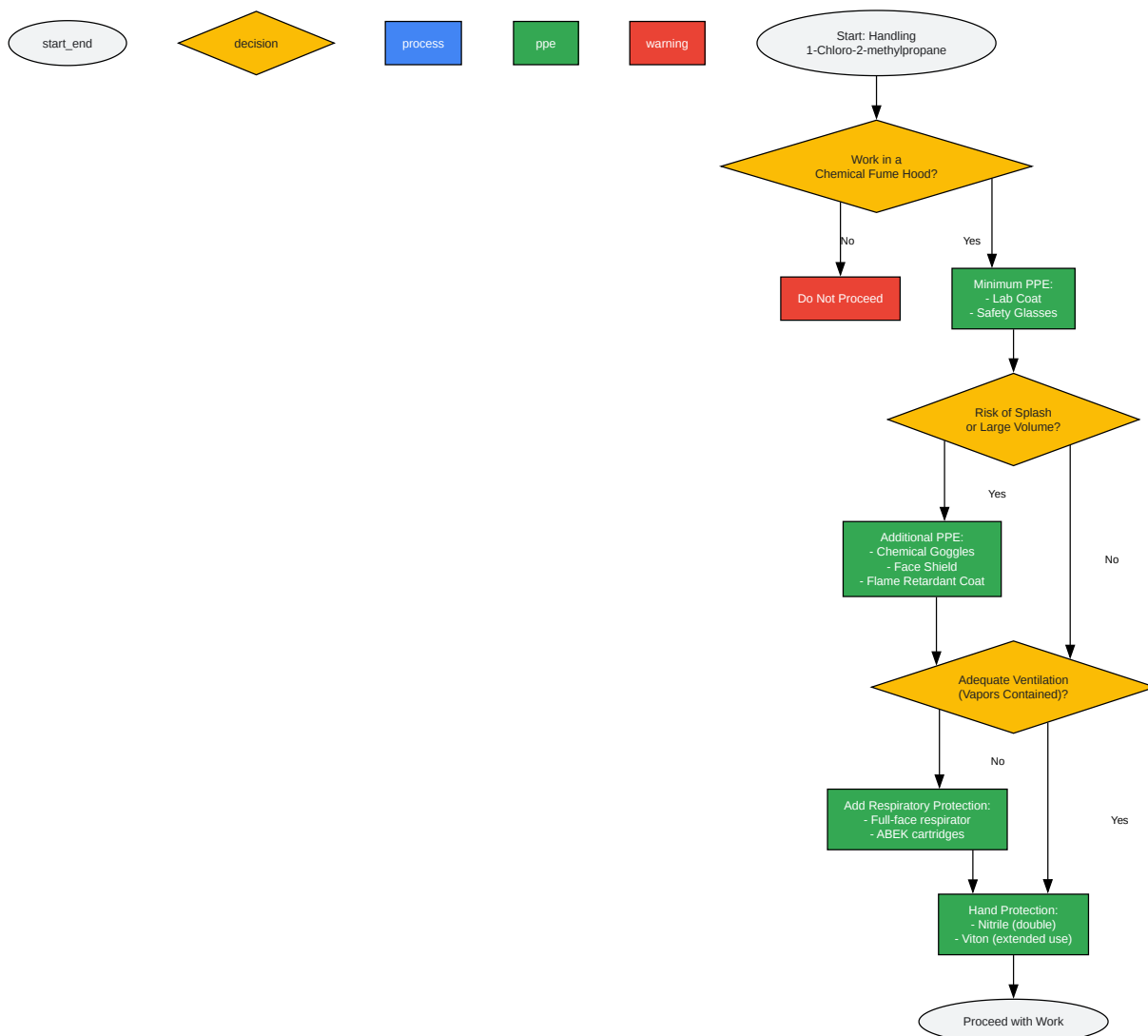
## Spill Management

- Small Spills (<50 mL):
  - Evacuate the immediate area and turn off all ignition sources if safe to do so.[4]
  - Wear a minimum of two pairs of nitrile gloves, safety goggles, and a lab coat.[4]
  - Cover the spill with an absorbent, non-combustible material (e.g., vermiculite, sand).
  - Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.
- Large Spills (>50 mL):
  - Evacuate the laboratory immediately and alert others.
  - If the spill is outside of a fume hood, pull the fire alarm and exit the building.[4]
  - Contact your institution's Environmental Health and Safety (EHS) department.

## Waste Disposal

- Chemical Waste: Collect all waste **1-Chloro-2-methylpropane** and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.[6] Halogenated organic waste should typically be collected in a specific waste stream.[8]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with institutional and local regulations.[2]
- Empty Containers: Empty containers may still contain flammable vapors. Do not rinse them into the drain. Consult your EHS department for procedures on rinsing and disposing of empty containers.

## Logical Workflow for PPE Selection



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